

Application Notes and Protocols for GR 159897

Dissolution in DMSO

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Compound of Interest

Compound Name: GR 159897

Cat. No.: B1672119

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These application notes provide a detailed protocol for the dissolution of **GR 159897**, a potent and selective non-peptide neurokinin 2 (NK2) receptor antagonist, in dimethyl sulfoxide (DMSO) for use in a variety of research applications. Adherence to these guidelines will help ensure the accurate preparation of stock solutions for experimental use.

Product Information and Properties

GR 159897 is a well-characterized compound used in studies related to anxiety, inflammation, and respiratory conditions due to its selective antagonism of the NK2 receptor.[\[1\]](#)[\[2\]](#)

Property	Value	References
Molecular Weight	414.54 g/mol	[3]
Molecular Formula	C ₂₃ H ₂₇ FN ₂ O ₂ S	[3]
Purity	≥97%	
Solubility in DMSO	Up to 50 mM	
Storage of Solid	Desiccate at -20°C	
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[4]

Experimental Protocol: Preparation of a 50 mM Stock Solution

This protocol describes the preparation of a 50 mM stock solution of **GR 159897** in DMSO.

Materials:

- **GR 159897** (solid form)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

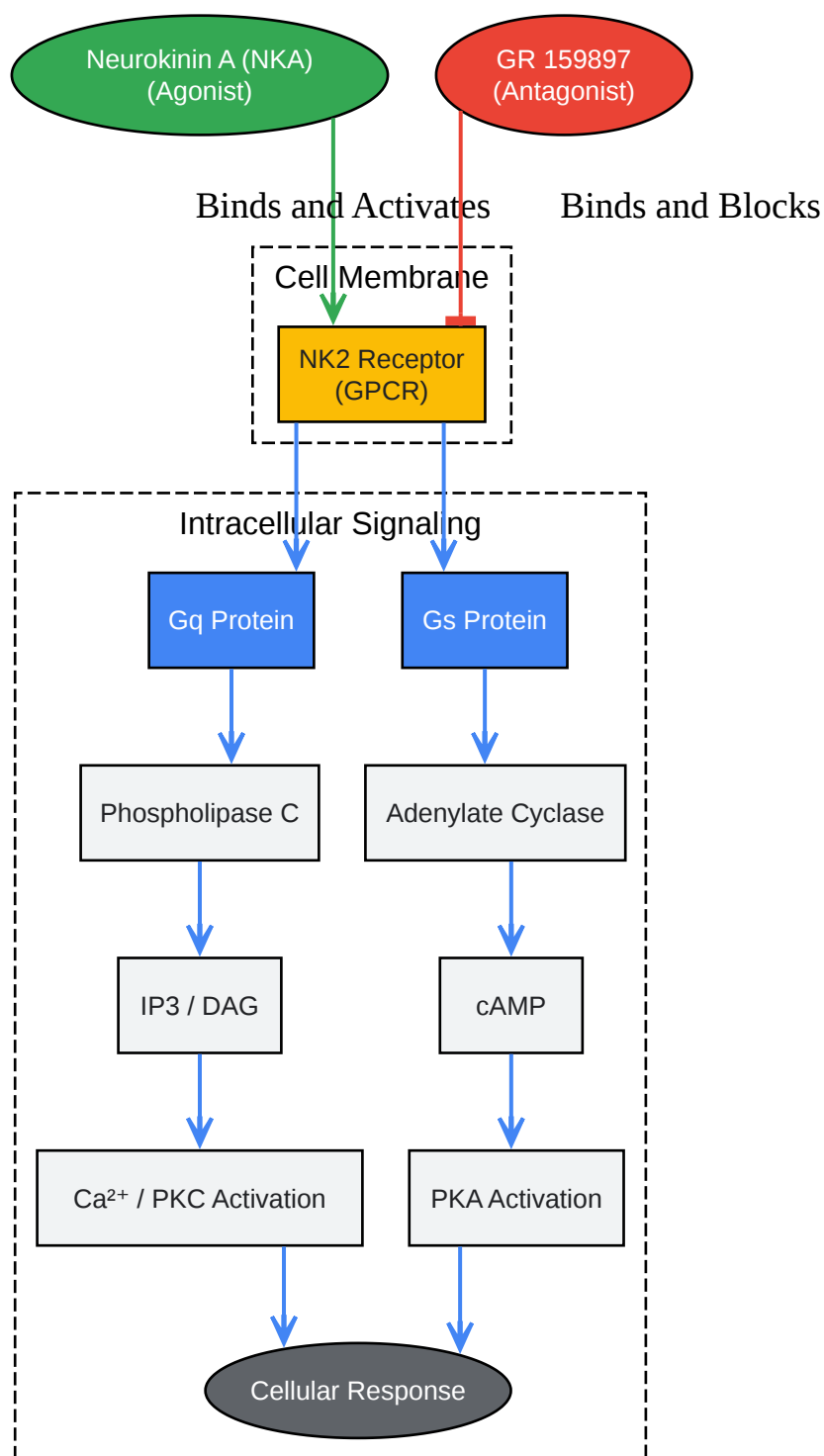
Procedure:

- Aliquoting **GR 159897**:
 - Before opening, allow the vial of **GR 159897** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
 - In a sterile environment (e.g., a laminar flow hood), weigh out the desired amount of **GR 159897** using a calibrated analytical balance. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 20.73 mg of **GR 159897** (Calculation: $0.050 \text{ mol/L} \times 0.001 \text{ L} \times 414.54 \text{ g/mol} = 0.02073 \text{ g} = 20.73 \text{ mg}$).
 - Transfer the weighed compound into a sterile vial.
- Dissolution in DMSO:
 - Add the calculated volume of anhydrous DMSO to the vial containing the **GR 159897**. To continue the example, add 1 mL of DMSO.

- Cap the vial tightly and vortex thoroughly for several minutes until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary, but avoid excessive heat.
- Storage and Handling:
 - Once dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots in tightly sealed, light-protected vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4]
 - When preparing working solutions for experiments, thaw the stock solution aliquot at room temperature and dilute it with the appropriate aqueous buffer or cell culture medium. It is crucial to note that the final concentration of DMSO in the experimental setup should be kept to a minimum (typically <0.5%) to avoid solvent-induced effects.[5]

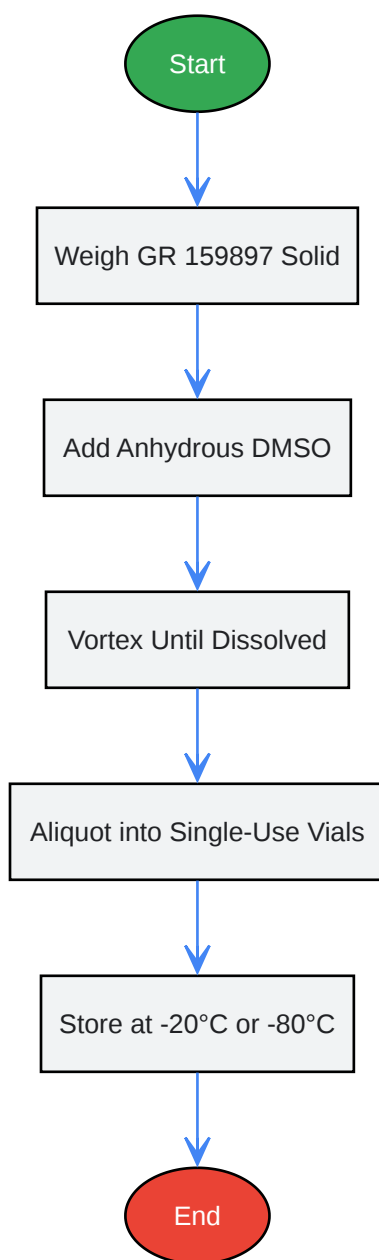
Visualization of Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **GR 159897** and the workflow for preparing a stock solution.



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Caption: **GR 159897** blocks Neurokinin A (NKA) binding to the NK2 receptor.



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Caption: Workflow for preparing a **GR 159897** stock solution in DMSO.

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